

HKYK-0030: Application Notes for Solution Preparation and Storage

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Compound of Interest

Compound Name: HKYK-0030

Cat. No.: B15584738

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These application notes provide detailed protocols for the preparation and storage of **HKYK-0030**, a small molecule inhibitor of the MTDH-SND1 protein-protein interaction, which has demonstrated potential in cancer metastasis inhibition. Adherence to these guidelines is crucial for ensuring the stability, and efficacy of the compound in experimental settings.

Compound Specifications

Property	Value
Molecular Weight	382.78 g/mol
Formula	C ₁₄ H ₁₁ ClN ₄ O ₅ S
CAS Number	2923054-94-6
Appearance	White to off-white solid

Storage and Stability

Proper storage of **HKYK-0030** is critical to maintain its integrity over time. The following table summarizes the recommended storage conditions for both the solid compound and its solutions.[1]

Form	Storage Temperature	Shelf Life
Solid Powder	-20°C	3 years
In Solvent	-80°C	6 months
-20°C	1 month	

Solution Preparation

HKYK-0030 exhibits good solubility in dimethyl sulfoxide (DMSO). For in vivo studies, specific formulations are required to ensure bioavailability and prevent precipitation.

Solubility Data

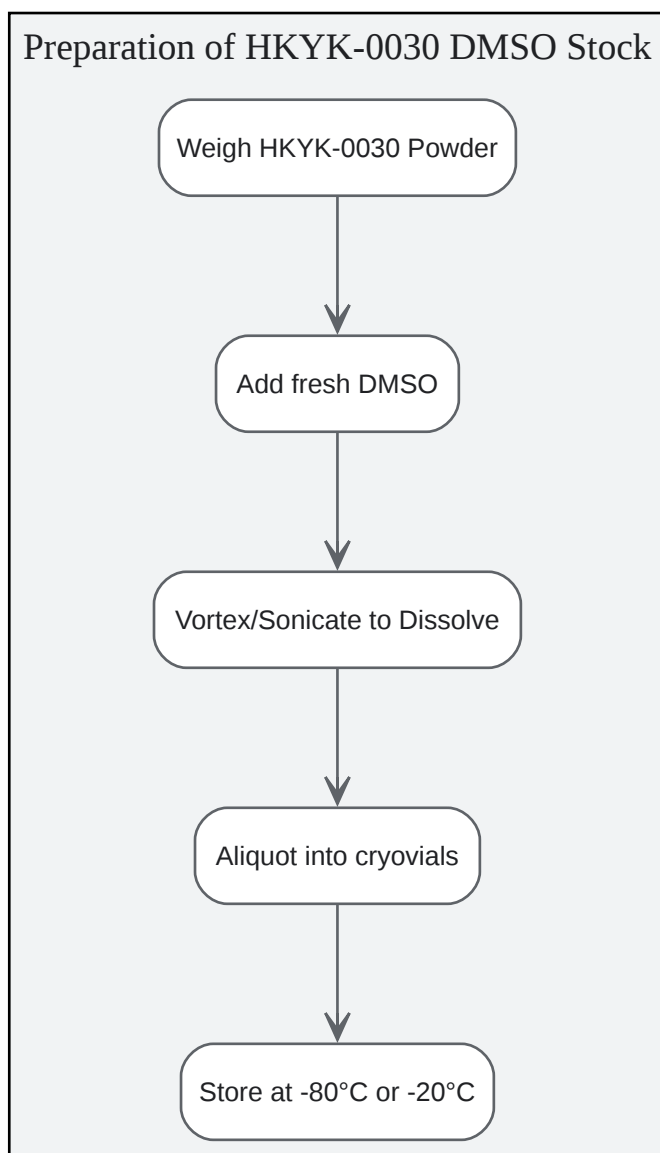
Solvent	Concentration
DMSO	≥ 100 mg/mL (261.25 mM)
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	≥ 2.5 mg/mL (6.53 mM)
10% DMSO, 90% Corn Oil	≥ 2.5 mg/mL (6.53 mM)

Note: The hygroscopic nature of DMSO can impact solubility; it is recommended to use a fresh, unopened vial of DMSO for the preparation of stock solutions.[1] If precipitation is observed during preparation, gentle heating and/or sonication can be used to facilitate dissolution.[1]

Experimental Protocols

This protocol outlines the preparation of a high-concentration stock solution of **HKYK-0030** in DMSO, suitable for long-term storage and subsequent dilution for in vitro experiments.

Workflow for High-Concentration DMSO Stock Solution



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Caption: Workflow for preparing a concentrated **HKYK-0030** stock solution in DMSO.

Materials:

- **HKYK-0030** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or cryovials

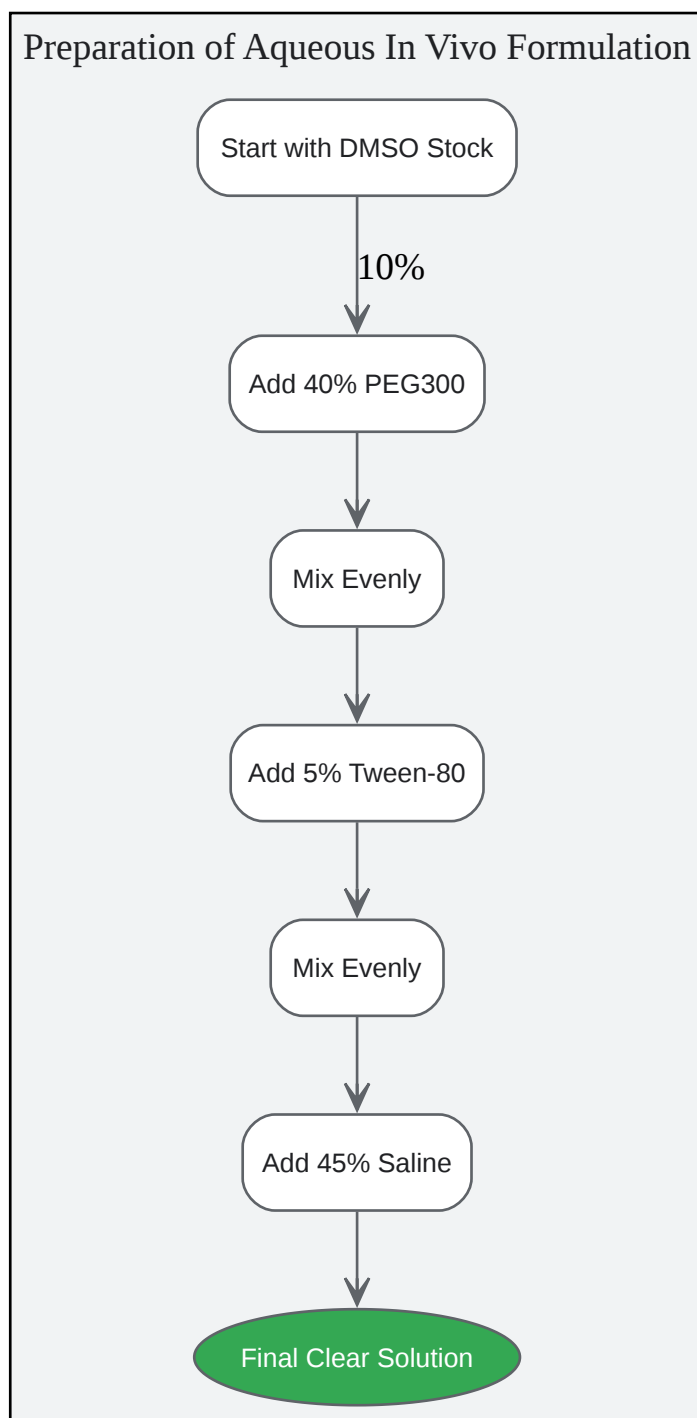
- Vortex mixer and/or sonicator

Procedure:

- Accurately weigh the desired amount of **HKYK-0030** powder in a suitable container.
- Add the calculated volume of fresh DMSO to achieve the target concentration (e.g., 100 mg/mL).
- Vortex and/or sonicate the mixture until the **HKYK-0030** is completely dissolved.
- Aliquot the stock solution into single-use volumes in sterile cryovials to avoid repeated freeze-thaw cycles.
- Store the aliquots at -80°C for up to 6 months or at -20°C for up to 1 month.[\[1\]](#)

This protocol describes the preparation of an aqueous-based formulation of **HKYK-0030** suitable for in vivo administration.[\[1\]](#)

Workflow for Aqueous-Based In Vivo Formulation



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Caption: Step-by-step workflow for the aqueous-based in vivo formulation of **HKYK-0030**.

Materials:

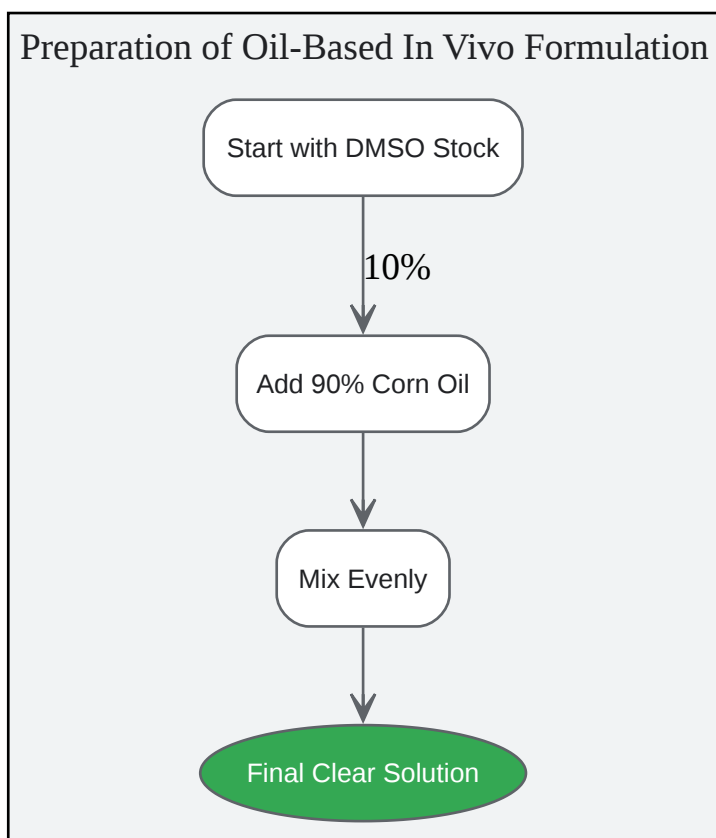
- **HKYK-0030** DMSO stock solution (e.g., 25 mg/mL)
- PEG300
- Tween-80
- Saline solution
- Sterile tubes

Procedure (for 1 mL of working solution):

- In a sterile tube, add 400 μ L of PEG300.
- To the PEG300, add 100 μ L of a 25 mg/mL **HKYK-0030** DMSO stock solution and mix thoroughly.
- Add 50 μ L of Tween-80 to the mixture and mix until uniform.
- Add 450 μ L of saline to bring the total volume to 1 mL.
- Mix until a clear solution is obtained. The final concentration of **HKYK-0030** will be 2.5 mg/mL.

This protocol provides an alternative oil-based formulation for in vivo use.[\[1\]](#)

Workflow for Oil-Based In Vivo Formulation



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Caption: Step-by-step workflow for the oil-based in vivo formulation of **HKYK-0030**.

Materials:

- **HKYK-0030** DMSO stock solution
- Corn oil
- Sterile tubes

Procedure:

- Prepare a stock solution of **HKYK-0030** in DMSO.
- In a sterile tube, add the required volume of the DMSO stock solution.

- Add the corresponding volume of corn oil to achieve a final ratio of 10% DMSO and 90% corn oil.
- Mix thoroughly until a clear solution is achieved. For example, to prepare a 2.5 mg/mL solution, a 25 mg/mL DMSO stock can be used.

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
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